

N-Methylisatoic Anhydride: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *N-Methylisatoic anhydride*

Cat. No.: *B1679347*

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CAS Number: 10328-92-4

N-Methylisatoic anhydride (NMIA) is a versatile heterocyclic compound widely utilized as a key reagent and building block in pharmaceutical research, drug development, and molecular biology.[1] Its significance stems from its reactivity as an amine-reactive acylating agent, enabling its application in diverse areas ranging from the synthesis of complex pharmaceutical intermediates to the structural analysis of biomolecules.[1][2] This technical guide provides an in-depth overview of NMIA, including its chemical and physical properties, key applications with detailed experimental protocols, and essential safety information, tailored for researchers, scientists, and drug development professionals.

Chemical and Physical Properties

N-Methylisatoic anhydride, also known as 1-Methyl-1H-benzo[d][1][3]oxazine-2,4-dione, is an off-white to yellowish crystalline solid.[1][3] A comprehensive summary of its properties is provided below for easy reference.

Table 1: Chemical Identifiers and Properties

Property	Value	Reference(s)
CAS Number	10328-92-4	[1][3][4]
Molecular Formula	C ₉ H ₇ NO ₃	[1][4][5]
Molecular Weight	177.16 g/mol	[1][5]
IUPAC Name	1-methyl-3,1-benzoxazine-2,4-dione	[6]
Synonyms	NMIA, 1-Methyl-2,4-dihydro-1H-3,1-benzoxazine-2,4-dione	[3][7]
EC Number	233-714-8	[4][5]
PubChem CID	25160	[1][6]
MDL Number	MFCD00006815	[1][5][7]

Table 2: Physical and Spectroscopic Data

Property	Value	Reference(s)
Appearance	White to orange to green crystalline powder	[1][7]
Melting Point	175 - 180 °C	[1][7]
Solubility	Soluble in DMSO (100 mg/mL)	[2]
Vapor Density	6.1 (vs air)	[4][5]
SMILES	<chem>CN1C(=O)OC(=O)c2ccccc12</chem>	[5]
InChI Key	KJMRWDHVBVCNLTQ-UHFFFAOYSA-N	[5][6]

Core Applications and Experimental Protocols

N-Methylisatoic anhydride's utility in research is primarily centered on two key applications: the structural probing of RNA and the fluorescent labeling of peptides for quantitative analysis.

RNA Structure Probing using SHAPE Chemistry

NMIA is a foundational reagent in Selective 2'-Hydroxyl Acylation Analyzed by Primer Extension (SHAPE) chemistry.^{[1][8]} This technique assesses RNA structure at single-nucleotide resolution by measuring the flexibility of the RNA backbone.^[1] In this process, NMIA acylates the 2'-hydroxyl group of conformationally flexible (typically single-stranded) ribonucleotides. The resulting adducts halt or slow reverse transcriptase during primer extension, allowing for the identification of flexible regions.^[1]

This protocol provides a generalized workflow for the structural analysis of an in vitro transcribed RNA molecule using NMIA.

Materials:

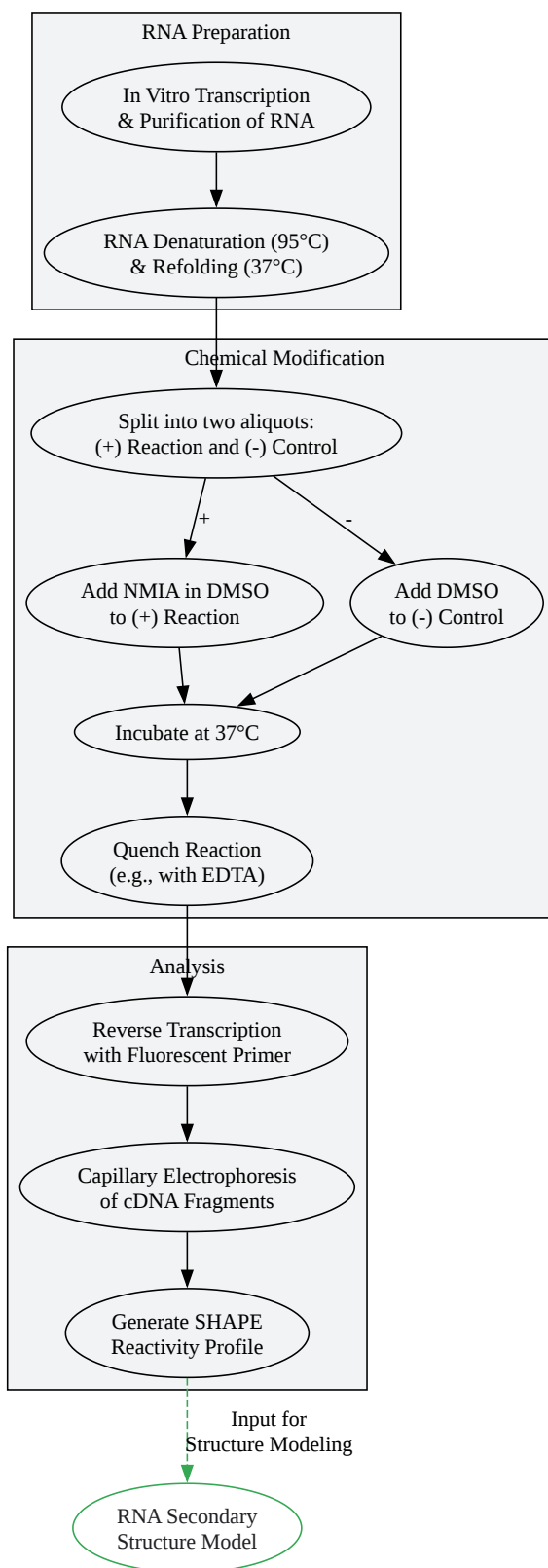
- In vitro transcribed and purified RNA
- **N-Methylisatoic anhydride (NMIA)**
- Anhydrous DMSO
- Folding Buffer (e.g., 100 mM HEPES pH 8.0, 100 mM NaCl, 10 mM MgCl₂)
- Stop Solution (e.g., 0.5 M EDTA)
- Fluorescently labeled DNA primer specific to the RNA of interest
- Reverse Transcriptase (e.g., SuperScript III) and associated buffer
- dNTPs
- Formamide loading buffer

Procedure:

- RNA Folding:
 - Dilute 2-4 pmol of the purified RNA in RNase-free water.

- Heat the RNA solution to 95°C for 2 minutes and then immediately place on ice for 2 minutes to denature any misfolded structures.
- Add Folding Buffer to the desired final concentration and incubate at 37°C for 20-30 minutes to allow the RNA to fold into its native conformation.^[9]
- NMIA Modification:
 - Prepare a fresh stock solution of NMIA in anhydrous DMSO (e.g., 50 mM).
 - Divide the folded RNA into two aliquots: a (+) reaction and a (-) no-reagent control.
 - To the (+) reaction tube, add the NMIA solution to a final concentration of 1-5 mM. To the (-) tube, add an equivalent volume of DMSO.
 - Incubate both reactions at 37°C for a defined period (typically 5-45 minutes, depending on the RNA).
 - Quench the reaction by adding the Stop Solution.
- RNA Purification:
 - Purify the RNA from both reactions using ethanol precipitation or a suitable spin column to remove unreacted NMIA and salts.
- Primer Extension:
 - Anneal the fluorescently labeled DNA primer to the modified RNA from both the (+) and (-) reactions.
 - Perform a reverse transcription reaction using a reverse transcriptase that is sensitive to 2'-O-adducts. Include dideoxy sequencing ladders (ddNTPs) in separate reactions for band assignment.^[1]
- Data Analysis:
 - Separate the resulting cDNA fragments using capillary or denaturing polyacrylamide gel electrophoresis.^[1]

- Analyze the electropherograms. The positions where reverse transcription was halted correspond to flexible nucleotides modified by NMIA.
- Quantify the band intensities to generate a SHAPE reactivity profile, where higher reactivity indicates greater nucleotide flexibility.



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Workflow for peptide fluorescent labeling and HPLC analysis.

Safety and Handling

N-Methylisatoic anhydride is classified as an irritant. [6][10] Users should handle the compound in a well-ventilated area, preferably a fume hood, and wear appropriate personal protective equipment (PPE).

Table 3: Hazard and Precautionary Information

Category	Information	Reference(s)
Hazard Statements	H315: Causes skin irritation.H319: Causes serious eye irritation.H335: May cause respiratory irritation.	[6][10]
Precautionary Statements	P261: Avoid breathing dust.P280: Wear protective gloves/eye protection/face protection.P302+P352: IF ON SKIN: Wash with plenty of soap and water.P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	[10]
Handling	Avoid contact with skin and eyes. Avoid formation of dust and aerosols. Provide appropriate exhaust ventilation.	[10]
Storage	Store in a cool, dry, and well-ventilated place. Keep container tightly closed. The compound is moisture-sensitive.	[10]

In conclusion, **N-Methylisatoic anhydride** is a valuable and powerful tool for researchers in chemistry and biology. Its ability to act as a selective acylating agent for RNA and a fluorescent tag for peptides makes it indispensable for advanced structural biology and analytical applications. Proper understanding of its properties and adherence to safe handling protocols are essential for its effective and safe utilization in the laboratory.

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